

Application Notes: The Role of Fmoc-Glu(OtBu)-Gly-OH in Semaglutide Synthesis

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Compound of Interest

Compound Name: *Fmoc-Glu(OtBu)-Gly-OH*

Cat. No.: B2696776

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Introduction

Semaglutide is a potent glucagon-like peptide-1 (GLP-1) receptor agonist used in the management of type 2 diabetes and obesity.[1][2] Its synthesis is a complex process, typically achieved through Solid-Phase Peptide Synthesis (SPPS), which allows for the stepwise construction of the peptide chain on a solid resin support.[2][3] Within this synthetic framework, protected dipeptides are crucial intermediates that enhance efficiency and purity. **Fmoc-Glu(OtBu)-Gly-OH** is a key dipeptide building block utilized in the synthesis of Semaglutide and other GLP-1 analogues.[4] The N-terminal fluorenylmethyloxycarbonyl (Fmoc) group provides temporary protection, while the tert-butyl (OtBu) group offers stable, acid-labile protection for the glutamic acid side chain, preventing unwanted side reactions during peptide chain elongation.[5]

This document provides detailed application notes and a generalized protocol for the use of **Fmoc-Glu(OtBu)-Gly-OH** in the SPPS of Semaglutide, targeted towards researchers and professionals in drug development.

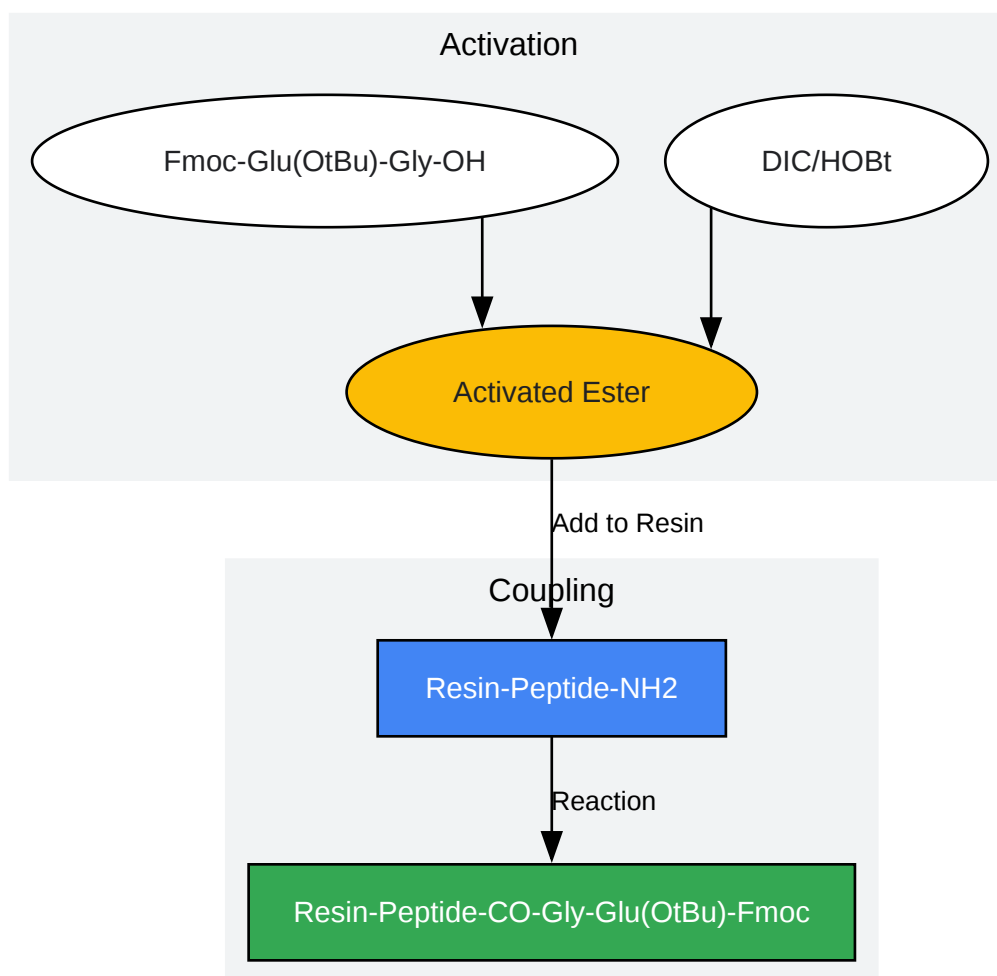
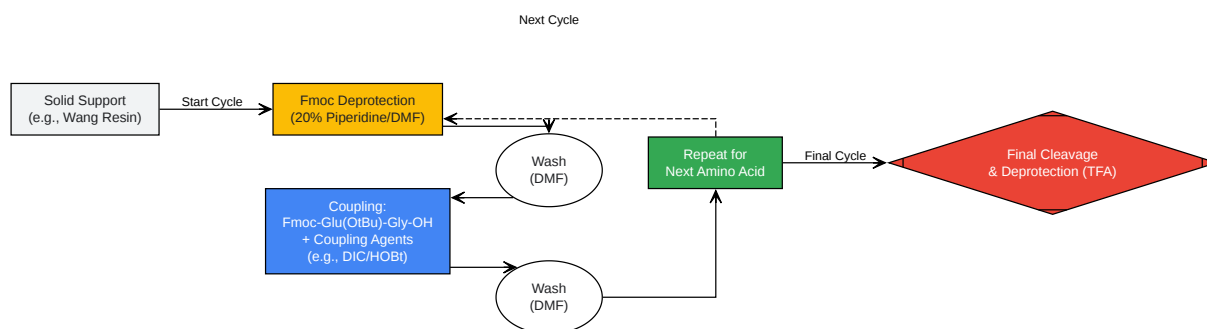
Physicochemical Properties of Fmoc-Glu(OtBu)-Gly-OH

Fmoc-Glu(OtBu)-Gly-OH is a white or off-white solid that serves as a critical intermediate.[4] Its properties are summarized below.

Property	Value	Reference
CAS Number	866044-63-5	[4]
Molecular Formula	C ₂₆ H ₃₈ N ₂ O ₇	[4]
Molecular Weight	482.5 g/mol	[4]
Purity	≥99%	[4]
Appearance	White or off-white solid	[4]
Storage Conditions	Store sealed in a refrigerator at 2–8 °C	[4]

Role in Solid-Phase Peptide Synthesis (SPPS)

The use of **Fmoc-Glu(OtBu)-Gly-OH** is integral to an efficient SPPS strategy for Semaglutide. The Fmoc group on the N-terminus is base-labile and is selectively removed at each cycle to allow for the addition of the next amino acid. The OtBu group on the glutamic acid side-chain is stable to the basic conditions used for Fmoc removal but is readily cleaved under the strongly acidic conditions used in the final step to release the full peptide from the resin.[5][6] This orthogonal protection scheme is fundamental to modern peptide synthesis.[5]



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